

Technical Guide: Methacrolein-DNPH Molecular Weight, Structure, and Analysis

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Compound of Interest

Compound Name:	Methacrolein 2,4-dinitrophenylhydrazone
CAS No.:	5077-73-6
Cat. No.:	B166332

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Executive Summary

Methacrolein (MACR) is a primary oxidation product of isoprene, the most abundant non-methane volatile organic compound (VOC) emitted by vegetation. Accurate quantification of Methacrolein is critical for modeling atmospheric ozone formation and assessing respiratory toxicity. Due to its high volatility and reactivity, Methacrolein is rarely analyzed directly. Instead, it is derivatized with 2,4-Dinitrophenylhydrazine (DNPH) to form a stable hydrazone.[1]

This guide provides a definitive technical reference for the Methacrolein-2,4-Dinitrophenylhydrazone (Methacrolein-DNPH) derivative, covering its molecular identity, reaction mechanism, and validated analytical protocols (HPLC-UV and LC-MS/MS).

Part 1: Chemical Identity & Properties[2]

The derivatization process converts the unstable carbonyl group of methacrolein into a stable chromophore suitable for UV and Mass Spectrometric detection.

Molecular Specifications

The following data establishes the baseline for analytical standards preparation.

Property	Value	Notes
Compound Name	Methacrolein-2,4-DNPH	IUPAC: N-[(E)-2-methylprop-2-enylideneamino]-2,4-dinitroaniline
CAS Number	5077-73-6	Distinct from Methacrolein (78-85-3) and DNPH (119-26-6)
Molecular Formula		
Molecular Weight	250.21 g/mol	Monoisotopic Mass: 250.07 Da
Appearance	Yellow/Orange Crystal	Highly distinct chromophore
Solubility	Acetonitrile (ACN), Methanol	Poor solubility in pure water
Isomerism	E-isomer (Anti)	The (E)-isomer is thermodynamically favored over the (Z)-isomer due to steric hindrance between the DNPH ring and the methyl group.[2]

Structural Visualization

The structure combines the methacryloyl skeleton with the dinitrophenylhydrazine moiety. The conjugation extends from the terminal alkene through the hydrazone linkage to the aromatic ring, creating the UV absorbance maximum at ~360 nm.

Part 2: Synthesis & Reaction Mechanism

Reaction Stoichiometry

The derivatization is an acid-catalyzed condensation reaction. For quantitative recovery, the reaction requires a pH < 2.0, typically achieved using phosphoric or perchloric acid in the DNPH reagent.

Mechanistic Pathway

Understanding the mechanism is vital for troubleshooting low recovery rates. The rate-limiting step is often the dehydration of the carbinolamine intermediate. If the acid concentration is too low, dehydration is slow; if too high, the hydrazine becomes protonated and non-nucleophilic.

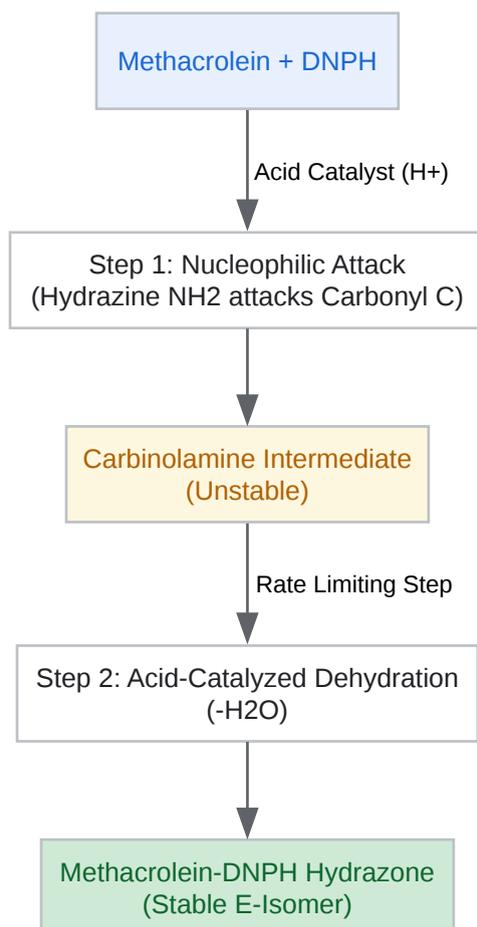


Figure 2: Acid-Catalyzed Derivatization Mechanism

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Part 3: Analytical Protocols (HPLC & LC-MS)

Detection Parameters

Researchers typically employ HPLC-UV for routine monitoring (EPA Method TO-11A) and LC-MS/MS for complex matrices where co-elution is a risk.

Parameter	HPLC-UV Condition	LC-MS/MS Condition
Detection Mode	Absorbance (DAD/VWD)	Negative Electrospray Ionization (ESI-)
Wavelength / Ion	360 nm or 365 nm	Precursor: m/z 249 [M-H] ⁻
Key Fragment Ions	N/A	m/z 163 (Dinitrophenyl), m/z 152
Linearity Range	0.05 – 5.0 µg/mL	0.001 – 1.0 µg/mL

The Co-Elution Challenge (MEK vs. Methacrolein)

A critical failure point in standard C18 analysis is the co-elution of Methacrolein-DNPH and Methyl Ethyl Ketone (MEK)-DNPH (2-Butanone). Both elute closely due to similar hydrophobicity.

- Solution 1 (Column Selection): Use high-efficiency columns designed for carbonyls (e.g., Agilent ZORBAX Eclipse Plus C18 or Restek Allure AK).
- Solution 2 (Gradient Optimization): Slow the gradient ramp between 40-50% Acetonitrile.
- Solution 3 (Mass Spec): MEK-DNPH has a precursor mass of m/z 251, while Methacrolein-DNPH is m/z 249. They are easily resolved by mass.

Validated Workflow

The following workflow ensures data integrity from sampling to analysis.

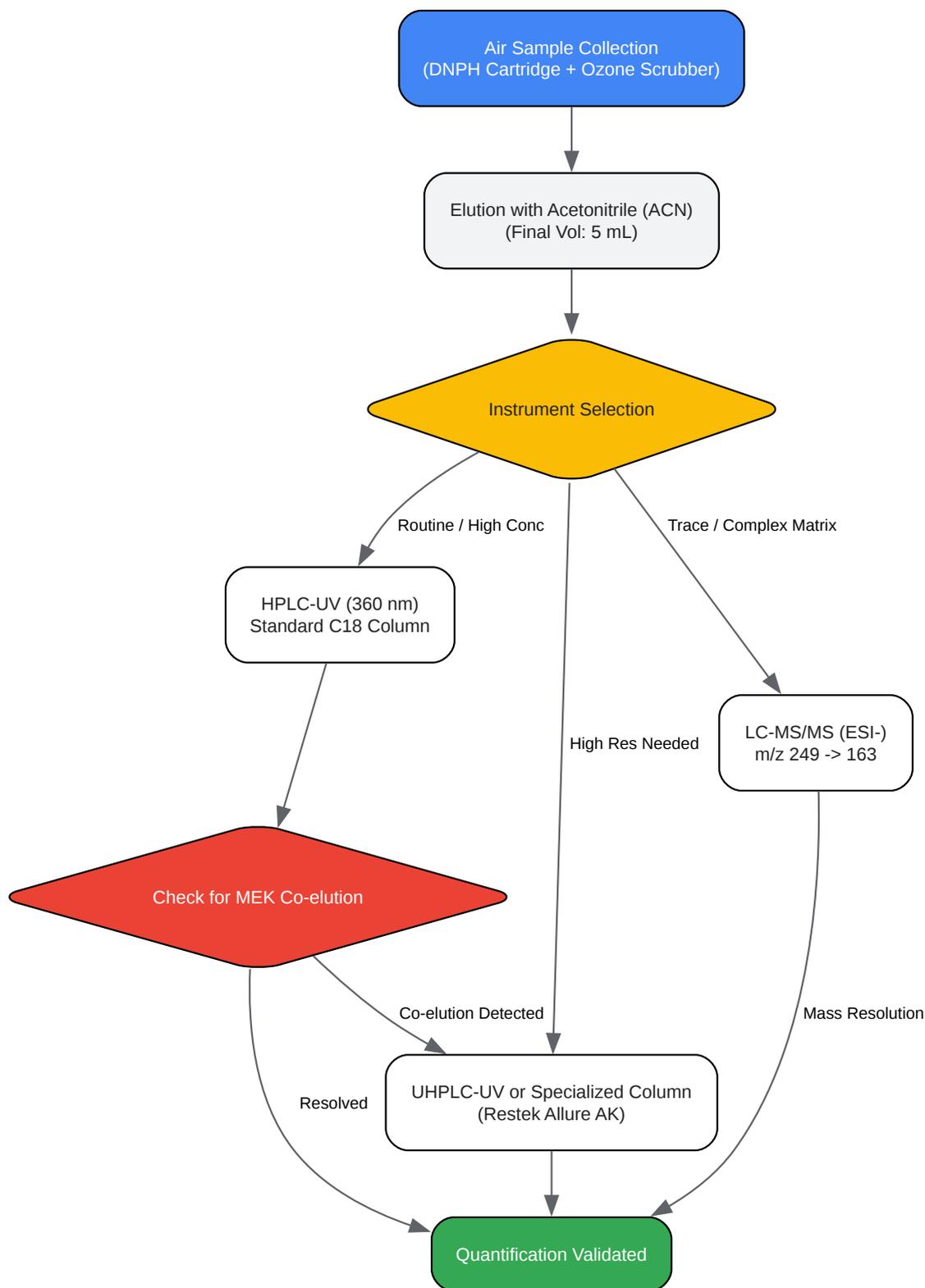


Figure 3: Analytical Decision Tree for Methacrolein Quantification

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Step-by-Step Protocol

1. Standard Preparation:

- Dissolve 10 mg of solid Methacrolein-DNPH (CAS 5077-73-6) in 100 mL HPLC-grade Acetonitrile to create a 100 µg/mL stock.
- Store at 4°C in the dark. Stability is ~30 days.

2. Sample Extraction:

- Elute the DNPH cartridge (e.g., Waters Sep-Pak) with 5 mL Acetonitrile.
- Critical: Do not use Acetone in any cleaning step, as it reacts with DNPH.

3. Chromatographic Conditions (Recommended):

- Column: Agilent ZORBAX Eclipse Plus C18 (2.1 x 50 mm, 1.8 µm) or equivalent.[3]
- Mobile Phase A: Water (0.1% Formic Acid).
- Mobile Phase B: Acetonitrile (0.1% Formic Acid).
- Gradient:
 - 0 min: 30% B
 - 10 min: 65% B (Linear ramp captures Methacrolein-DNPH at ~6-7 min).
- Flow Rate: 0.4 mL/min (for 2.1mm ID).

References

- PubChem. (n.d.).[4] Methacrolein-2,4-DNPH (CID 9561198).[4] National Library of Medicine. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). (1999). Method TO-11A: Determination of Formaldehyde in Ambient Air Using Adsorbent Cartridge Followed by High Performance Liquid Chromatography (HPLC). Retrieved from [\[Link\]](#)

- Agilent Technologies. (2020). Transferring a Method for Analysis of DNPH-Derivatized Aldehydes and Ketones from HPLC to UHPLC. Application Note 5994-2272EN. Retrieved from [[Link](#)]

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Sources

- 1. chromatographyonline.com [chromatographyonline.com]
- 2. [Methacrolein | C4H6O | CID 6562 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- 3. agilent.com [agilent.com]
- 4. [Methacrolein-2,4-DNPH | C10H10N4O4 | CID 9561198 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
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